

Trimethylammonium nitrate molecular weight and formula

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Compound of Interest

Compound Name: Trimethylammonium nitrate

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An In-depth Technical Guide to Trimethylammonium Nitrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trimethylammonium nitrate**, a quaternary ammonium salt with applications in various chemical and pharmaceutical contexts. This document details its fundamental chemical properties, including its molecular formula and weight, and outlines a general experimental protocol for its synthesis and analysis.

Core Chemical Data

The fundamental properties of **trimethylammonium nitrate** are summarized below. This data is essential for stoichiometric calculations, formulation development, and analytical characterization.

Property	Value
Chemical Name	Trimethylammonium nitrate
Molecular Formula	C ₃ H ₁₀ N ₂ O ₃ [1] [2] [3] [4]
Molecular Weight	122.12 g/mol [1] [3]
CAS Number	25238-43-1
IUPAC Name	trimethylazanium;nitrate [4]
Canonical SMILES	C--INVALID-LINK--C.--INVALID-LINK--[O-][O-] [2] [5]
InChI Key	YSXXGOKILPYXSH-UHFFFAOYSA-O [5]

Synthesis and Experimental Protocols

The synthesis of **trimethylammonium nitrate** is typically achieved through the acid-base reaction of trimethylamine with nitric acid. The following protocol outlines a general procedure for its preparation in a laboratory setting.

Experimental Protocol: Synthesis of Trimethylammonium Nitrate

Objective: To synthesize **trimethylammonium nitrate** from trimethylamine and nitric acid.

Materials:

- Trimethylamine ((CH₃)₃N) solution
- Nitric acid (HNO₃), dilute solution
- Deionized water
- Ice bath
- Magnetic stirrer and stir bar

- pH indicator paper or pH meter
- Crystallizing dish
- Vacuum filtration apparatus

Procedure:

- **Reaction Setup:** In a well-ventilated fume hood, place a beaker containing a known concentration of trimethylamine solution in an ice bath on a magnetic stirrer.
- **Acid Addition:** Slowly add a dilute solution of nitric acid to the trimethylamine solution while stirring continuously. The reaction is exothermic, and the ice bath is crucial for temperature control.
- **Neutralization:** Monitor the pH of the reaction mixture. Continue adding nitric acid until the solution is neutralized ($\text{pH} \approx 7$).
- **Crystallization:** Transfer the resulting solution to a crystallizing dish and allow the solvent to evaporate slowly at room temperature or under reduced pressure.
- **Isolation and Purification:** Collect the formed crystals of **trimethylammonium nitrate** by vacuum filtration. The crystals can be washed with a small amount of cold deionized water to remove any impurities and then dried.

Analytical Methods

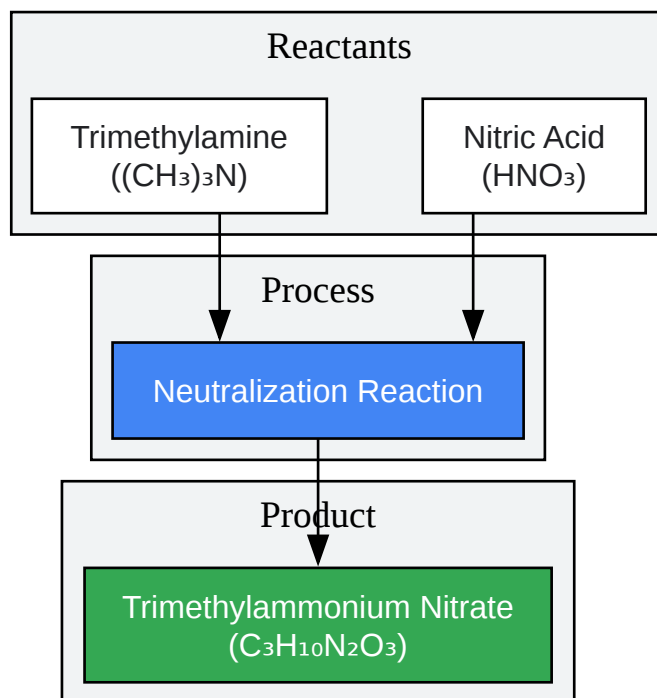
The characterization and quantification of **trimethylammonium nitrate** can be performed using various analytical techniques:

- **Gas Chromatography (GC):** For the analysis of the trimethylamine cation, methods such as gas chromatography with a flame ionization detector (GC-FID) can be employed. Samples may require desorption from a suitable sorbent tube.
- **Ion Chromatography:** This is a standard method for the analysis of the nitrate anion.
- **Spectroscopic Methods:** Techniques such as UV-Vis spectroscopy can be utilized for the quantification of nitrate, often after a reduction step to nitrite and subsequent colorimetric

reaction.

Logical Workflow for Synthesis

The synthesis of **trimethylammonium nitrate** follows a straightforward logical progression from reactants to the final product. This can be visualized as a simple workflow.



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Caption: A diagram illustrating the synthesis of **trimethylammonium nitrate**.

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